beta-Estradiol 3-(beta-D-glucuronide) sodium salt experimental protocol

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Compound of Interest	
Compound Name:	*beta-Estradiol 3-(beta-D-glucuronide) sodium salt*
CAS No.:	*14982-12-8*
Cat. No.:	*B084011*

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Technical Guide: beta-Estradiol 3-(beta-D-glucuronide) Sodium Salt

Application Notes & Experimental Protocols

Executive Summary & Compound Profile

beta-Estradiol 3-(beta-D-glucuronide) sodium salt (E2-3G) is a critical Phase II metabolite of 17

-estradiol. Unlike its regioisomer estradiol-17

-glucuronide (E2-17G), which is a potent cholestatic agent, E2-3G is primarily utilized as a non-cholestatic probe substrate for organic anion transporting polypeptides (OATPs) and as a biomarker for ovarian function in urinary assays.

This guide provides high-fidelity protocols for the handling, transport kinetics, and quantification of E2-3G, designed for researchers in ADME/Tox and endocrinology.

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Physicochemical Specifications

Parameter	Specification
CAS Number	14982-12-8
Molecular Formula	C H NaO
Molecular Weight	470.49 g/mol
Solubility	Water (~10–20 mg/mL); DMSO (20 mg/mL); Methanol (Slightly soluble)
Stability	Hygroscopic.[1][2][3] Store at -20°C. Protect from light to prevent steroid backbone degradation.
pKa	~2.8 (Glucuronic acid moiety), ~10.4 (Phenolic -OH on parent)

Critical Handling Note: The "Salt" Factor

The sodium salt form significantly enhances aqueous solubility compared to the free acid. However, in aqueous solution, the glucuronide bond is susceptible to hydrolysis by bacterial

-glucuronidases.

- Expert Tip: Always prepare stock solutions in DMSO or Methanol for long-term storage (-20°C). Aqueous working solutions must be prepared fresh or strictly kept on ice and used within 4 hours.

Biological Significance & Mechanism[4][5]

E2-3G is a "prototypical substrate" for hepatic uptake transporters. Its disposition is a vectoral process: uptake from blood into hepatocytes via OATPs, followed by biliary excretion via MRP2 or efflux back to blood via MRP3/4.

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The Cholestasis Distinction[6]

- E2-17G (Cholestatic): Inhibits Bile Salt Export Pump (BSEP) and MRP2 from the trans side, causing cholestasis.[4]
- E2-3G (Non-Cholestatic): Does not induce cholestasis in vivo but competitively inhibits the uptake of E2-17G, serving as a protective modulator.

Transport Pathway Visualization

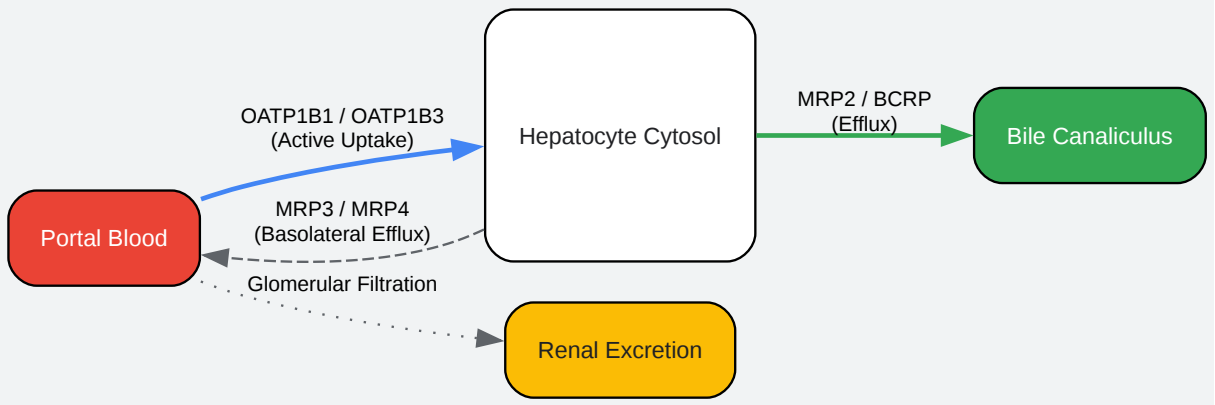

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Figure 1: Vectoral transport of E2-3G. OATP1B1 is the rate-limiting step for hepatic clearance.

Protocol A: OATP1B1/1B3 Inhibition Assay (In Vitro)

Purpose: To determine if a New Molecular Entity (NME) causes Drug-Drug Interactions (DDI) by inhibiting the hepatic uptake of E2-3G.

Reagents & System

- Cell System: HEK293 or CHO cells stably transfected with SLCO1B1 (OATP1B1) or SLCO1B3 (OATP1B3).
- Control Cells: Mock-transfected (empty vector) cells.
- Transport Buffer: Krebs-Henseleit Buffer (KHB) or HBSS, pH 7.4.

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- Substrate: [

  H]-Estradiol-17

  -D-glucuronide (Radiolabeled tracer is preferred for sensitivity) or Unlabeled E2-3G (for LC-MS detection).

- Reference Inhibitor: Rifampin (10 µM) or Cyclosporin A (10 µM).

Experimental Workflow

- Seeding: Plate cells in 24-well Poly-D-Lysine coated plates. Culture for 48–72 hours until >90% confluent. Induce expression with Sodium Butyrate (5 mM) 24h prior if using an inducible system.
- Equilibration: Remove culture medium. Wash cells 2x with pre-warmed (37°C) Transport Buffer.
- Dosing (Uptake Phase):
  - Add 250 µL of Transport Buffer containing E2-3G (1 µM) ± Test Inhibitor (various concentrations).
  - Note: 1 µM is below the K

    (~5–15 µM for OATP1B1), ensuring linear kinetics.
- Incubation: Incubate at 37°C for exactly 2–5 minutes.
  - Critical: E2-3G uptake is rapid. Exceeding 5 minutes may result in efflux or metabolism, violating initial rate conditions.
- Termination: Aspirate dosing solution. Immediately flood wells with Ice-Cold PBS (4°C). Wash 3x rapidly with Ice-Cold PBS.
  - Why? Low temperature rigidifies the lipid bilayer, instantly arresting transporter conformational changes.
- Lysis & Detection:

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- Add 200 µL 0.1 N NaOH or 1% Triton X-100. Shake for 30 mins.
- If Radiolabeled: Transfer lysate to scintillation fluid and count (LSC).
- If Unlabeled: Extract lysate with Methanol/Acetonitrile and analyze via LC-MS/MS (See Protocol B).

Data Analysis

Calculate Net Uptake = (Uptake in Transfected) – (Uptake in Mock). Plot % Inhibition vs. Log[Inhibitor] to determine IC

.

Protocol B: LC-MS/MS Quantification

Purpose: Quantifying E2-3G in cell lysates, plasma, or urine. Challenge: E2-3G is highly polar and acidic. Positive mode ESI is ineffective.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (or 10 mM Ammonium Acetate for pH stability).
- Mobile Phase B: Acetonitrile (preferred over MeOH for sharper peak shape).
- Gradient:
  - 0–0.5 min: 5% B
  - 0.5–3.0 min: Linear ramp to 90% B
  - 3.0–4.0 min: Hold 90% B
  - 4.1 min: Re-equilibrate 5% B.

Mass Spectrometry Parameters (ESI Negative)

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E2-3G ionizes best in Negative Mode due to the carboxylic acid on the glucuronide and the phenolic steroid ring.

Parameter	Setting	Rationale
Ionization Mode	ESI Negative (-)	Deprotonation of Glucuronic acid (-COOH).
Precursor Ion (Q1)	447.2 m/z	[M-H] ion.
Quantifier Ion (Q3)	271.1 m/z	Loss of glucuronic acid moiety (176 Da).
Qualifier Ion	113.0 m/z	Fragmentation of the glucuronide ring.
Collision Energy (CE)	-35 to -45 V	High energy required to cleave glycosidic bond.
Capillary Voltage	-3.5 kV	Standard negative mode discharge.

Sample Preparation (Protein Precipitation)

- Aliquot 50 µL sample (Plasma/Lysate).
- Add 150 µL ice-cold Acetonitrile containing Internal Standard (e.g., E2-3G-d3).
- Vortex 30s, Centrifuge 10 min at 15,000 x g (4°C).
- Inject 5 µL of supernatant.
  - Caution: Do not evaporate to dryness at high heat (>40°C), as glucuronides can degrade.

Protocol C: Urinary Immunoassay (ELISA) Workflow

Purpose: Non-invasive monitoring of ovarian function. E2-3G maps closely to serum Estradiol levels but is delayed by ~24 hours (lag time for metabolism/excretion).

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Workflow Diagram

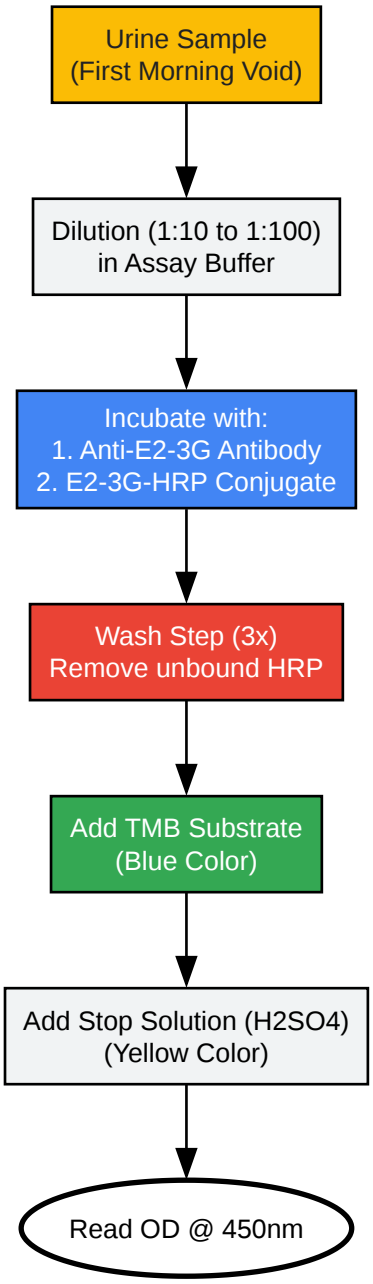

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Figure 2: Competitive ELISA workflow. Signal is inversely proportional to E2-3G concentration.

Validation Step: Creatinine Normalization

Because urine volume varies based on hydration, E2-3G concentration must be normalized to Creatinine (Cr).

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- Formula: E2-3G (ng/mL) ÷ Creatinine (mg/mL) = ng E2-3G / mg Cr.

Troubleshooting & Validation

Issue	Probable Cause	Corrective Action
Low Signal in LC-MS	Ion Suppression	Glucuronides elute early/mid-gradient where salts elute. Divert flow to waste for first 1 min. Use E2-3G-d3 IS.
Peak Tailing	Column Interaction	Add 5 mM Ammonium Acetate to mobile phase to buffer the carboxylic acid.
High Background (OATP)	Incomplete Washing	Increase wash volume. Ensure wash buffer is 4°C.
Non-Linear Kinetics	Substrate Depletion	Ensure <10% of substrate is consumed during incubation. Reduce incubation time or cell density.
Unexpected Cholestasis	Wrong Isomer	Verify COA. Ensure you are using E2-3G (14982-12-8), not E2-17G (15087-02-2).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 24894454, **beta-Estradiol 3-(beta-D-glucuronide) sodium salt**. Retrieved from [Link]
- Human Metabolome Database (HMDB).Metabocard for Estradiol-3-glucuronide (HMDB0010319). Retrieved from [Link]
- Brouwer, K. L., et al. (2013).Human hepatic transporters: in vitro models, model substrates, and clinical significance. Hepatology.[5][6] (Consensus on OATP substrates). Retrieved from [Link]

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- Stanczyk, F. Z., et al. (2010).Standardization of Steroid Hormone Assays: Why, How, and When? Cancer Epidemiology, Biomarkers & Prevention. (Validation of immunoassays). Retrieved from [Link]
- Yang, K., et al. (2017).Substrate-Dependent Inhibition of Organic Anion Transporting Polypeptide 1B1: Comparative Analysis with Prototypical Probe Substrates Estradiol-17beta-Glucuronide, Estrone-3-Sulfate, and Sulfobromophthalein.[7] Drug Metabolism and Disposition. Retrieved from [Link]

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Sources

- 1. ≥98% (HPLC), estradiol metbolite, powder | Sigma-Aldrich [sigmaaldrich.com]
- 2. beta-Estradiol 3-(beta-D-glucuronide) sodium salt | 14982-12-8 | Benchchem [benchchem.com]
- 3. farmaciajournal.com [farmaciajournal.com]
- 4. researchgate.net [researchgate.net]
- 5. discovery.researcher.life [discovery.researcher.life]
- 6. Hepatic uptake of estradiol-3-glucuronide and estradiol-3-sulfate-17β-glucuronide by human organic anion transporting polypeptides 1B1, 1B3, and 2B1 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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